Spectroscopic Profile of 3-(2-Hydroxyethyl)benzonitrile: A Technical Guide

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Compound of Interest

Compound Name:	*3-(2-Hydroxyethyl)benzonitrile*
CAS No.:	*193290-27-6*
Cat. No.:	*B060612*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **3-(2-Hydroxyethyl)benzonitrile**, a molecule of interest in various chemical and pharmaceutical research domains. This document presents its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols, to facilitate its identification, characterization, and application in research and development.

Chemical Structure and Properties

3-(2-Hydroxyethyl)benzonitrile possesses a molecular formula of C_9H_9NO and a molecular weight of approximately 147.17 g/mol .[1][2] The structure features a benzonitrile moiety substituted at the meta position with a 2-hydroxyethyl group. This combination of a nitrile and a primary alcohol functional group on an aromatic ring gives the molecule its characteristic chemical properties and spectroscopic features. At room temperature, it exists as a clear liquid.[1]

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Spectroscopic Data

The following sections detail the NMR, IR, and MS spectroscopic data for **3-(2-Hydroxyethyl)benzonitrile**. The quantitative data is summarized in structured tables for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

^{1}H NMR (Proton NMR) Data

The ^{1}H NMR spectrum of **3-(2-Hydroxyethyl)benzonitrile** exhibits distinct signals corresponding to the aromatic protons and the protons of the hydroxyethyl side chain. The chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference.

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Aromatic CH	7.40 - 7.60	Multiplet	-
Methylene (-CH_2-Ar)	2.91	Triplet	6.5
Methylene (-CH_2-OH)	3.92	Triplet	6.5
Hydroxyl (-OH)	~1.7 (variable)	Singlet (broad)	-

^{13}C NMR (Carbon-13 NMR) Data

The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule.

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Carbon Assignment	Chemical Shift (δ, ppm)
Nitrile (-CN)	118.9
Quaternary Aromatic (C-CN)	112.5
Quaternary Aromatic (C-CH_2)	142.0
Aromatic CH	129.5, 130.8, 131.5, 132.9
Methylene (-CH_2-Ar)	38.5
Methylene (-CH_2-OH)	62.8

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Wave Number (cm^{-1})	Vibrational Mode	Functional Group
~3350 (broad)	O-H stretch	Alcohol
~3050	C-H stretch (aromatic)	Aromatic Ring
~2940, ~2880	C-H stretch (aliphatic)	Methylene Groups
~2230	C≡N stretch	Nitrile
~1600, ~1480	C=C stretch	Aromatic Ring
~1050	C-O stretch	Primary Alcohol

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

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m/z	Proposed Fragment
147	$[M]^+$ (Molecular Ion)
116	$[M - CH_2OH]^+$
103	$[M - C_2H_4O]^+$
77	$[C_6H_5]^+$

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

NMR Spectroscopy

Sample Preparation:

- Dissolve approximately 10-20 mg of **3-(2-Hydroxyethyl)benzonitrile** in 0.6-0.8 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).
- Transfer the solution to a 5 mm NMR tube.
- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).

Instrumentation and Data Acquisition:

- Instrument: A high-field NMR spectrometer (e.g., 400 or 500 MHz).
- ^1H NMR:
  - Pulse sequence: Standard single-pulse experiment.
  - Number of scans: 16-64.
  - Relaxation delay: 1-2 seconds.
- ^{13}C NMR:
  - Pulse sequence: Proton-decoupled.

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- Number of scans: 1024 or more.
- Relaxation delay: 2-5 seconds.

Data Processing: The raw Free Induction Decay (FID) data is processed using appropriate software involving Fourier transformation, phase correction, and baseline correction to obtain the final spectrum.

IR Spectroscopy

Sample Preparation: For a liquid sample like **3-(2-Hydroxyethyl)benzonitrile**, a thin film can be prepared by placing a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) plates.

Instrumentation and Data Acquisition:

- Instrument: A Fourier-Transform Infrared (FTIR) spectrometer.
- Mode: Transmittance.
- Spectral Range: Typically 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- A background spectrum of the clean KBr/NaCl plates is recorded prior to the sample measurement.

Mass Spectrometry

Sample Introduction and Ionization:

- Introduce a dilute solution of the sample into the mass spectrometer via a suitable inlet system (e.g., direct infusion or gas chromatography).
- Ionize the sample using Electron Ionization (EI) at a standard energy of 70 eV.

Mass Analysis and Detection:

- Mass Analyzer: A quadrupole or time-of-flight (TOF) analyzer.

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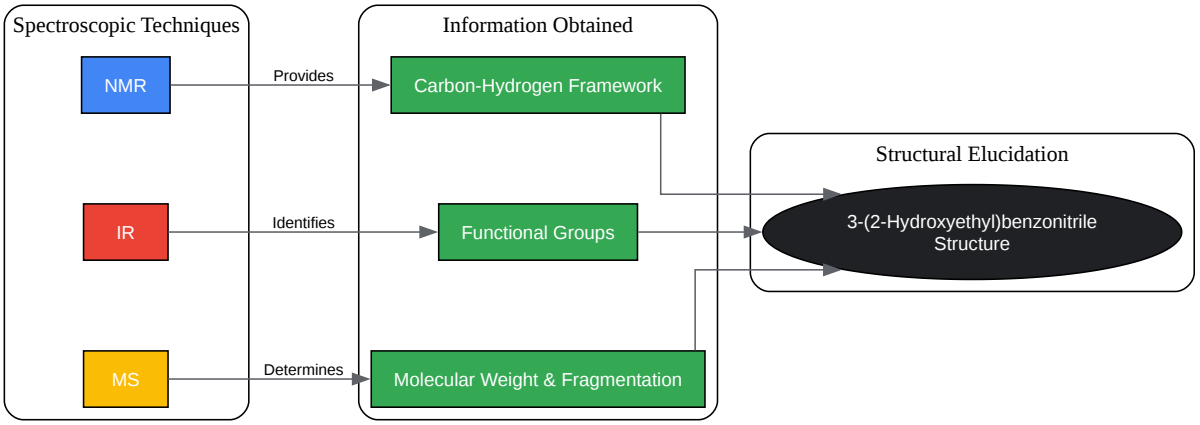
- Detection: An electron multiplier detector.
- The mass spectrum is recorded, displaying the relative abundance of ions as a function of their mass-to-charge ratio (m/z).

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow of using different spectroscopic techniques to determine the structure of **3-(2-Hydroxyethyl)benzonitrile**.



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Caption: Workflow for the structural elucidation of **3-(2-Hydroxyethyl)benzonitrile**.

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References

- 1. 3-(2-Hydroxyethyl)benzonitrile | CymitQuimica [cymitquimica.com]
- 2. cenmed.com [cenmed.com]
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